

Bekanamycin Sulfate for Plasmid Selection: Application Notes and Protocols

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Compound of Interest

Compound Name: *Bekanamycin sulfate*

Cat. No.: *B3416278*

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This document provides comprehensive application notes and detailed protocols for the use of **bekanamycin sulfate** as a selective agent in molecular biology, focusing on plasmid selection in microbial hosts.

Introduction

Bekanamycin, also known as Kanamycin B, is an aminoglycoside antibiotic that is a potent inhibitor of protein synthesis in a wide range of Gram-positive and Gram-negative bacteria.^[1] Its mode of action involves binding to the 30S ribosomal subunit, which disrupts the translation process and ultimately leads to cell death.^{[2][3]} In molecular cloning, bekanamycin is commonly used to select for bacteria that have been successfully transformed with a plasmid carrying a bekanamycin resistance gene. The most common resistance gene is the neomycin phosphotransferase II (NPTII or kanR) gene, which inactivates bekanamycin through phosphorylation, allowing only the transformed cells to proliferate.^{[2][4]}

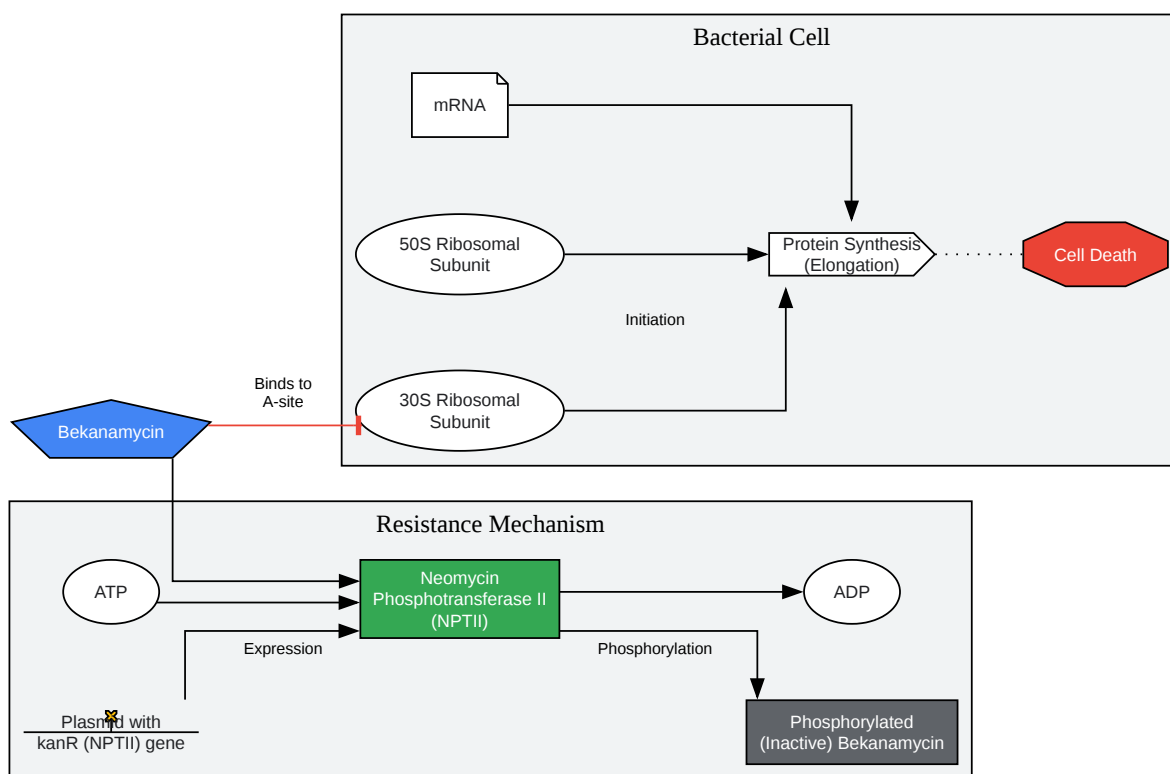
Quantitative Data Summary

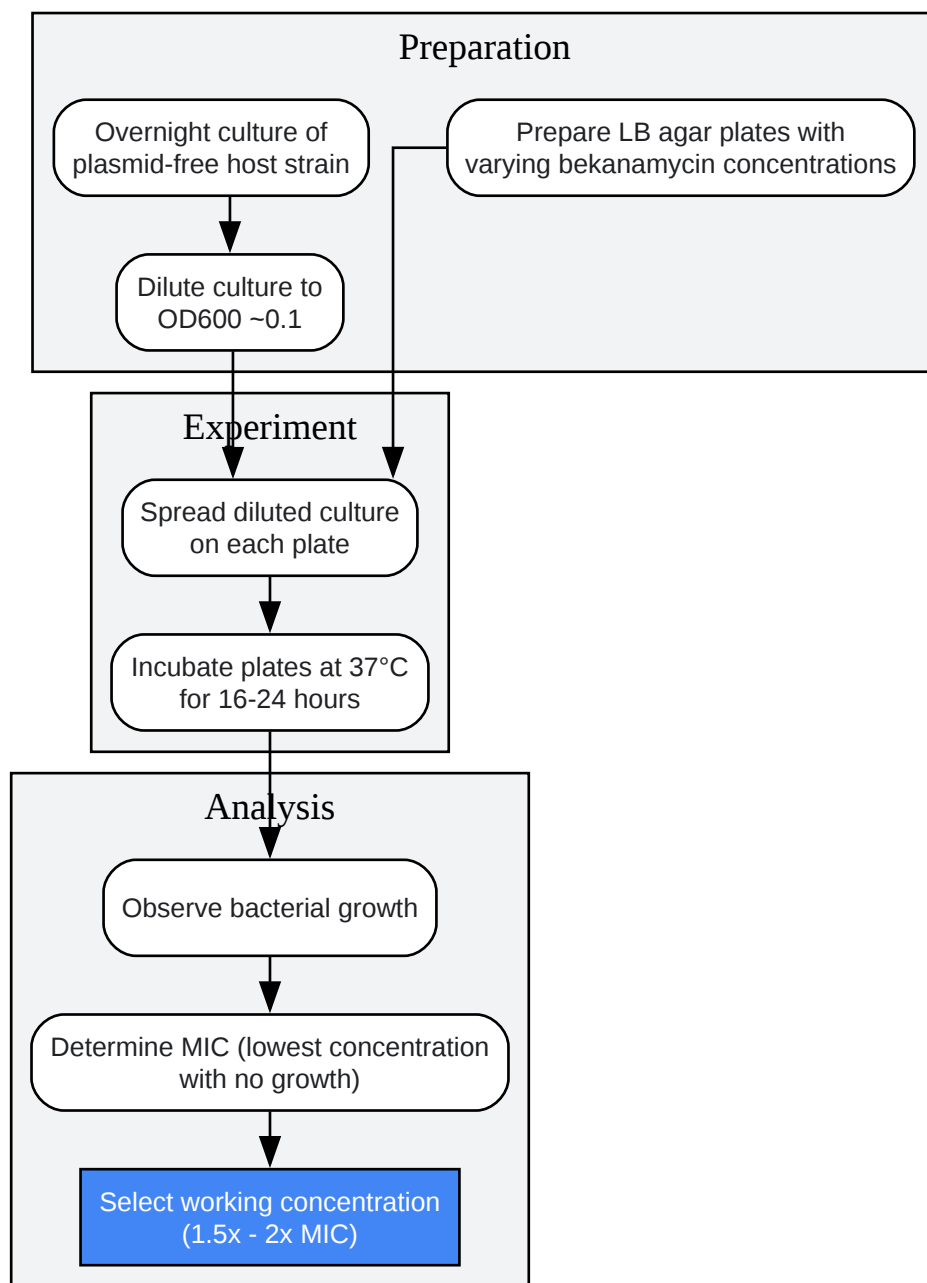
For ease of reference, the following table summarizes the key quantitative parameters for the use of **bekanamycin sulfate** in plasmid selection.

Parameter	Value	Citations
Synonyms	Kanamycin B sulfate, Kanendos, Stereocidin	
Molecular Formula	$C_{18}H_{37}N_5O_{10} \cdot H_2SO_4$	
Molecular Weight	581.59 g/mol	
Solubility in Water	50 mg/mL to 100 mg/mL	
Recommended Stock Solution Concentration	10 mg/mL to 100 mg/mL	
Typical Working Concentration for E. coli	50 µg/mL (can range from 10-100 µg/mL)	
Storage of Stock Solution (Aliquots)	-20°C for long-term (up to 6 months); 2-8°C for short-term (weeks)	

Mechanism of Action and Resistance

The bactericidal activity of bekanamycin and the mechanism of resistance conferred by the NPTII gene are illustrated in the following diagram.





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